

# An In-depth Technical Guide to the Forms of Aluminum Acetate

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## Compound of Interest

Compound Name: Aluminum acetate

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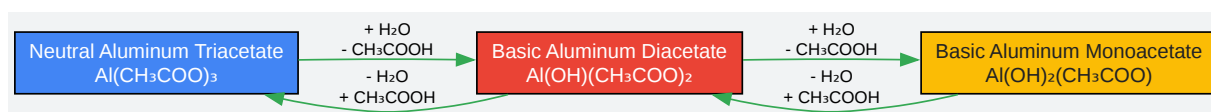
**Aluminum acetate**, also known as aluminum ethanoate, is a versatile compound with significant applications in the pharmaceutical and chemical industries. It exists in several forms, each with distinct chemical properties and uses. This guide provides a comprehensive overview of the different forms of **aluminum acetate**, their synthesis, and key quantitative data.

## Forms of Aluminum Acetate

In the solid state, **aluminum acetate** primarily exists as three distinct salts: neutral aluminum triacetate and two basic salts, aluminum diacetate and aluminum monoacetate.<sup>[1][2][3]</sup> In aqueous solutions, these forms can coexist and interconvert in a chemical equilibrium.<sup>[2][3]</sup>

- **Neutral Aluminum Triacetate:** Formally named **aluminum acetate**, this is the neutral salt.<sup>[1]</sup>
- **Basic Aluminum Diacetate:** Also known as hydroxyaluminum diacetate or aluminum subacetate, this is a basic salt.<sup>[1][4][5]</sup>
- **Basic Aluminum Monoacetate:** Referred to as dihydroxy**aluminum acetate** or dibasic **aluminum acetate**, this is another basic salt of aluminum.<sup>[1][6][7]</sup>

These forms are interconnected through hydrolysis reactions, as illustrated in the diagram below.



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### Interconversion of **Aluminum Acetate** Forms

## Quantitative Data

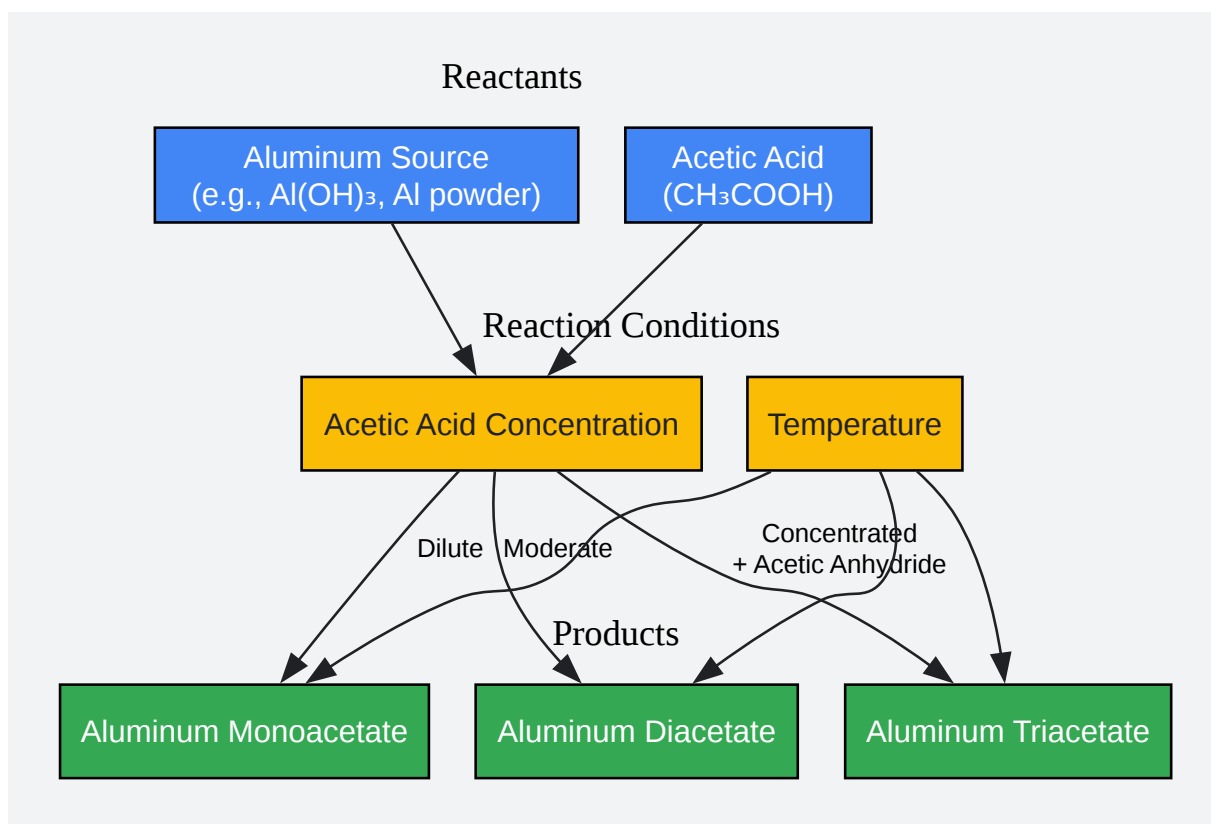
The key quantitative properties of the different forms of **aluminum acetate** are summarized in the table below for easy comparison.

Property	Neutral Aluminum Triacetate	Basic Aluminum Diacetate	Basic Aluminum Monoacetate
Chemical Formula	$\text{Al}(\text{CH}_3\text{COO})_3$ [1][6]	$\text{Al}(\text{OH})(\text{CH}_3\text{COO})_2$ [8][9]	$\text{Al}(\text{OH})_2(\text{CH}_3\text{COO})$ [1][7]
Molecular Formula	$\text{C}_6\text{H}_9\text{AlO}_6$ [1][6]	$\text{C}_4\text{H}_7\text{AlO}_5$ [5]	$\text{C}_2\text{H}_5\text{AlO}_4$ [10]
Molecular Weight	204.11 g/mol [6][11][12]	162.08 g/mol [9]	120.04 g/mol [10]
Appearance	White, crystalline solid [6][13]	White powder [5][8]	White solid powder [7]
Solubility in Water	Soluble [4][13][14]	Insoluble [4][15]	-
CAS Number	139-12-8 [11][15][16]	142-03-0 [9][17]	7360-44-3 [10]

## Experimental Protocols: Synthesis of Aluminum Acetate Forms

The synthesis of the different forms of **aluminum acetate** generally involves the reaction of an aluminum source with acetic acid. The specific form obtained is dependent on the reaction conditions, particularly the concentration of the acetic acid.

General Workflow for Synthesis:



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### General Synthesis Workflow

#### Methodologies:

- Formation of Aluminum Monoacetate: This form, also known as dibasic **aluminum acetate**, is prepared by reacting aluminum hydroxide with dilute aqueous acetic acid.[2][7][18]
- Formation of Aluminum Diacetate: Also referred to as basic **aluminum acetate**, this salt is formed when more concentrated acetic acid is used in the reaction with aluminum hydroxide. [2] It can also be prepared from an aqueous solution of **aluminum acetate**. [3] Another method involves the reaction of sodium aluminate with acetic acid. [5][18]
- Formation of Aluminum Triacetate: The neutral salt is synthesized by heating aluminum chloride (AlCl<sub>3</sub>) or aluminum powder with a mixture of acetic acid and acetic anhydride. [3] [13] This method is typically performed in the absence of water.

A common starting material for these syntheses is aluminum hydroxide, which reacts with acetic acid in a neutralization reaction.[4][6] The stoichiometry of the reaction can be controlled to favor the formation of the desired acetate salt.

## Burow's Solution

Burow's solution is an aqueous solution of **aluminum acetate**, specifically aluminum triacetate.[19] It is commercially available over-the-counter and is used topically for its astringent and antiseptic properties to treat various skin conditions.[5][20][21] The solution is typically prepared by dissolving aluminum subacetate (basic **aluminum acetate**) in water.[20] Commercially available dry mixes for preparing Burow's solution often contain aluminum sulfate and calcium acetate, which react in water to form **aluminum acetate** and a precipitate of calcium sulfate.[22][23][24] The resulting solution has a pH in the range of 4.2-4.7.[22]

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